

Application Notes: Immunohistochemical Detection of Signaling Proteins in Diquafosol-Treated Ocular Tissues

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diquafosol (tetrasodium)*

Cat. No.: *B12427650*

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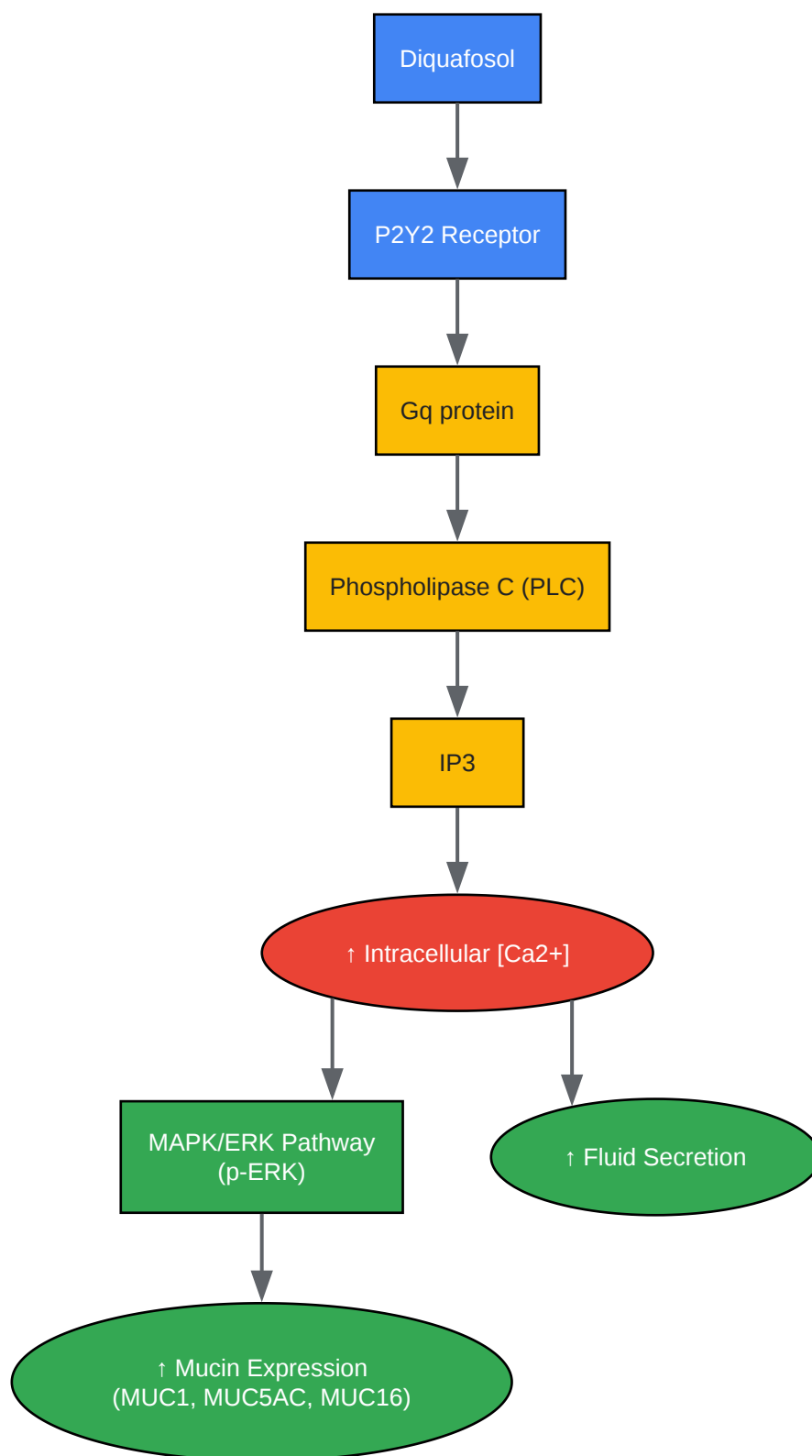
Introduction

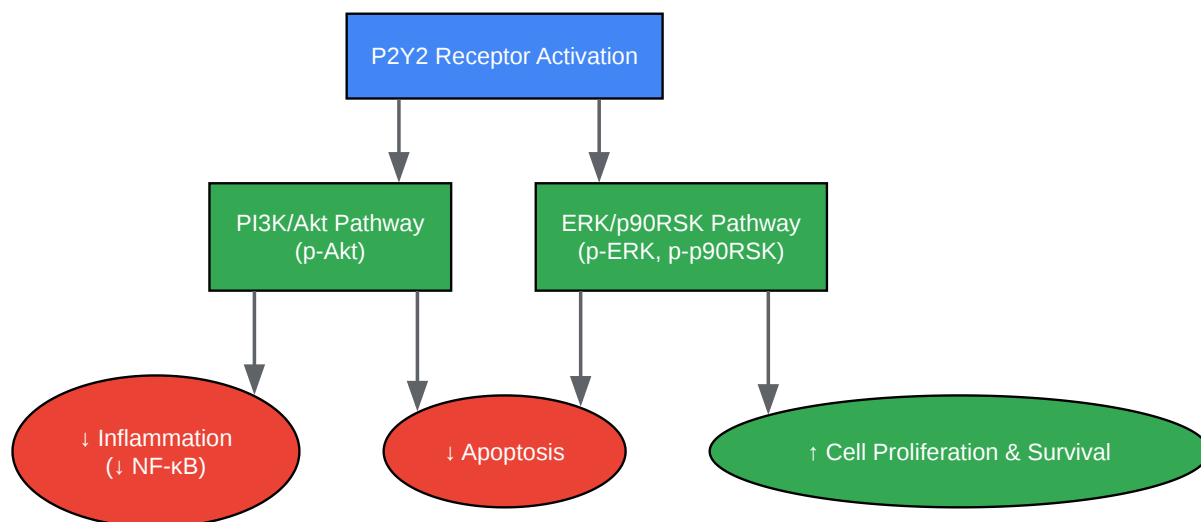
Diquafosol is a purinergic P2Y2 receptor agonist used in the treatment of dry eye disease.^{[1][2]} Its therapeutic effect stems from its ability to stimulate both water and mucin secretion from conjunctival cells, thereby stabilizing the tear film.^{[1][2]} The mechanism of action involves the activation of P2Y2 receptors on the ocular surface, which initiates a G-protein-coupled signaling cascade, leading to an increase in intracellular calcium ($[Ca^{2+}]$).^{[1][3][4]} This calcium influx triggers downstream signaling pathways, most notably the extracellular signal-regulated kinase (ERK) pathway, which is crucial for enhancing the expression of membrane-associated and secreted mucins like MUC1, MUC16, and MUC5AC.^{[3][5][6]} Furthermore, studies suggest Diquafosol may also activate pro-survival pathways, such as the PI3K/Akt and p90RSK pathways, to protect corneal epithelial cells from apoptosis and inflammation.^{[7][8]}

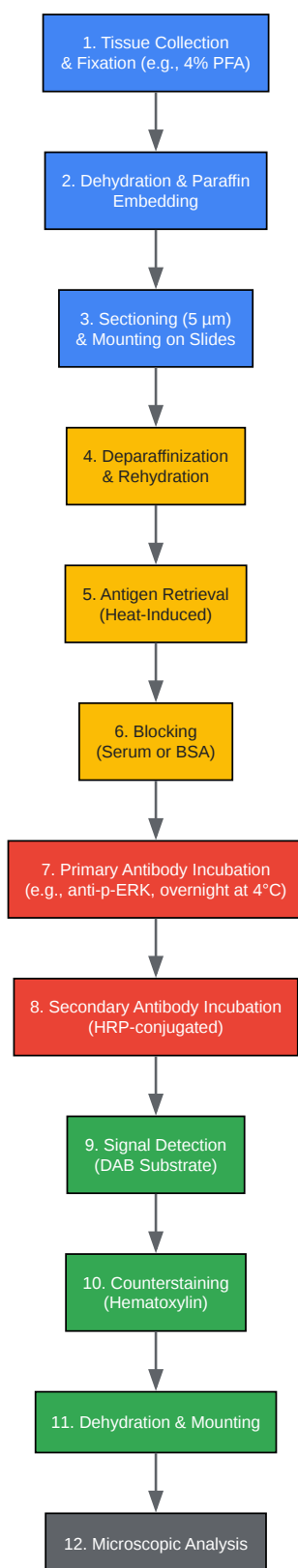
Immunohistochemistry (IHC) is a vital technique for elucidating these molecular mechanisms in a morphological context. It allows for the specific visualization and semi-quantification of key signaling proteins, particularly their activated (phosphorylated) forms, within different cell types of Diquafosol-treated tissues. This application note provides an overview and detailed protocols for using IHC to detect activated signaling proteins, such as phosphorylated ERK (p-ERK) and phosphorylated Akt (p-Akt), in ocular tissues.

Signaling Pathways Activated by Diquafosol

Diquafosol binding to its receptor initiates a cascade of intracellular events. The primary pathway leads to mucin secretion, while secondary pathways may contribute to cell survival and anti-inflammatory effects.







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